

6-Undecanone molecular weight and formula

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Compound of Interest

Compound Name: 6-Undecanone

Cat. No.: B1294626

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An In-depth Technical Guide on **6-Undecanone**: Molecular Properties

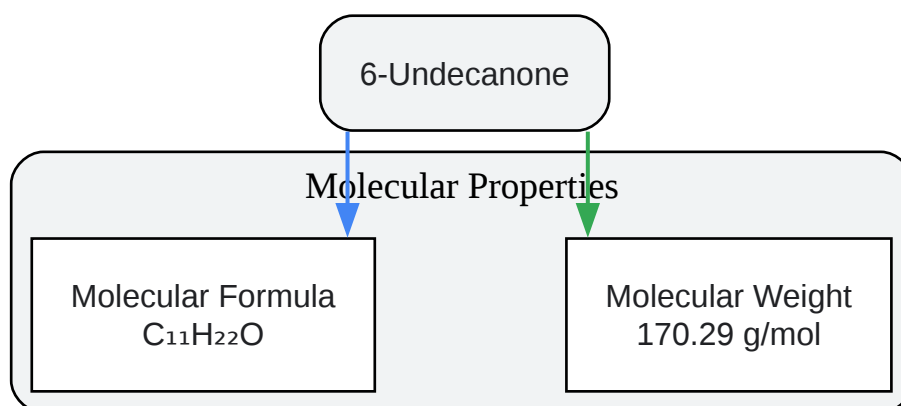
This guide provides the fundamental molecular characteristics of **6-Undecanone**, a ketone used in various scientific research applications. The information is presented for researchers, scientists, and drug development professionals.

Core Molecular Data

The essential molecular identifiers and properties of **6-Undecanone** are summarized below. This data is foundational for experimental design, chemical synthesis, and analytical characterization.

Identifier	Value	Citations
Molecular Formula	C ₁₁ H ₂₂ O	[1] [2] [3]
Molecular Weight	170.29 g/mol	[1] [3] [4]
IUPAC Name	undecan-6-one	[1] [2] [3]
CAS Registry Number	927-49-1	[1] [2]
Synonyms	Dipentyl ketone, Diamyl ketone	[1] [2] [5]

Below is a diagram illustrating the logical relationship between the chemical compound and its fundamental molecular properties.



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Caption: Logical relationship of **6-Undecanone** to its molecular properties.

Experimental Protocols

Detailed experimental methodologies for determining the molecular weight and formula of a compound like **6-Undecanone** typically involve mass spectrometry and elemental analysis.

1. Mass Spectrometry for Molecular Weight Determination

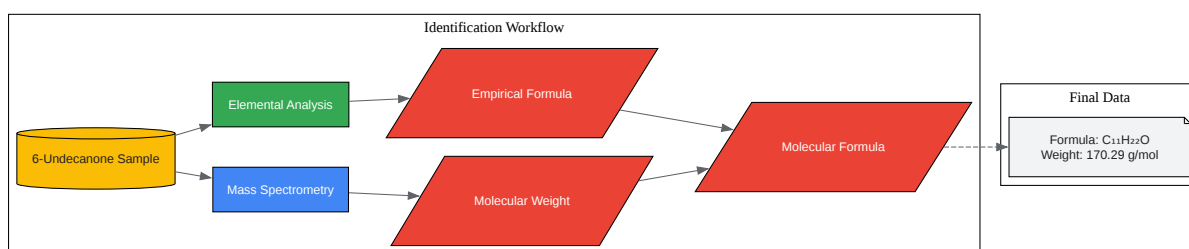
- Objective: To determine the mass-to-charge ratio (m/z) of the molecular ion to find the molecular weight.
- Methodology:
 - Sample Preparation: A dilute solution of **6-Undecanone** is prepared in a volatile organic solvent (e.g., methanol or acetonitrile).
 - Ionization: The sample is introduced into the mass spectrometer. Electron Ionization (EI) is a common method for a compound of this type. The sample is bombarded with a high-energy electron beam, causing the molecule to lose an electron and form a positively charged molecular ion ($M^{+\bullet}$).
 - Analysis: The ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio.

- Detection: A detector records the abundance of ions at each m/z value. The peak with the highest m/z value typically corresponds to the molecular ion, and its mass provides the molecular weight of the compound. For **6-Undecanone**, this would be observed at approximately m/z 170.

2. Elemental Analysis for Molecular Formula Determination

- Objective: To determine the percentage composition of each element (Carbon, Hydrogen, Oxygen) in the compound to derive the empirical and molecular formula.
- Methodology:
 - Combustion: A precisely weighed sample of **6-Undecanone** is combusted in a furnace with an excess of pure oxygen.
 - Gas Separation: The combustion products (CO_2 , H_2O) are passed through a series of absorbent traps.
 - Quantification: The mass of CO_2 and H_2O absorbed is measured. This data is used to calculate the mass and percentage of carbon and hydrogen in the original sample.
 - Oxygen Determination: The percentage of oxygen is typically determined by subtracting the percentages of carbon and hydrogen from 100%.
 - Formula Calculation: The percentage composition is used to calculate the empirical formula. The molecular formula is then determined by comparing the empirical formula mass to the molecular weight obtained from mass spectrometry.

The workflow for identifying these core properties is visualized below.



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Caption: Experimental workflow for determining molecular formula and weight.

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